Application Note: Spectrophotometric Analysis of Reactive Orange 1 Concentration

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Compound of Interest		
Compound Name:	*Reactive Orange 1*	
Cat. No.:	*B1582030*	*Get Quote*

Introduction

Reactive Orange 1 is a synthetic azo dye widely utilized in the textile industry for dyeing cellulosic fibers such as cotton and rayon.[1] As a member of the reactive dye class, it forms a covalent bond with the fiber, providing strong, vibrant, and long-lasting coloration with good wash fastness.[2] The chemical structure of **Reactive Orange 1** (CAS No: 6522-74-3), characterized by its azo chromophore (-N=N-), is responsible for its distinct orange color.[3][4] Accurate quantification of **Reactive Orange 1** in solutions is critical for various applications, including quality control of dye products, monitoring of dyeing processes, and assessment of wastewater treatment efficacy.

This application note provides a detailed, validated protocol for the determination of **Reactive Orange 1** concentration in aqueous solutions using UV-Visible spectrophotometry. This method is rapid, cost-effective, and reliable, making it highly suitable for routine analysis in research and industrial settings.[5]

Principle of the Method: The Beer-Lambert Law

The quantification of **Reactive Orange 1** is based on the Beer-Lambert Law, a fundamental principle in spectrophotometry.[6] This law establishes a linear relationship between the absorbance of light by a solution and the concentration of the absorbing species.[7] The relationship is expressed as:

$A = \varepsilon c l$

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Where:

- A is the absorbance (unitless), which is a logarithmic measure of the amount of light absorbed by the sample.
- ε (epsilon) is the molar absorptivity, a constant that is unique to the substance at a specific wavelength (units: L mol^{-1} cm^{-1}).[6]
- c is the concentration of the absorbing species (units: mol L^{-1}).
- l is the path length of the cuvette through which the light passes (typically 1 cm).[7]

By measuring the absorbance of an unknown sample at the wavelength of maximum absorbance (λmax), its concentration can be determined by interpolating from a calibration curve constructed using a series of standard solutions of known concentrations.[8]

Materials and Instrumentation

Instrumentation

- UV-Visible Spectrophotometer (capable of scanning from at least 350-700 nm)
- Analytical Balance (readability ± 0.0001 g)
- Matched quartz or glass cuvettes (1 cm path length)
- Calibrated volumetric flasks (Class A: 10 mL, 50 mL, 100 mL)
- Calibrated micropipettes and tips

Reagents

- **Reactive Orange 1** powder (CAS: 6522-74-3)
- Deionized (DI) or distilled water

Experimental Protocol

The overall workflow for the analysis is depicted below.

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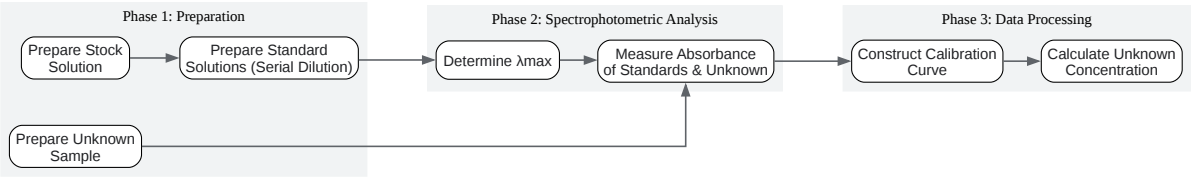

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Caption: Experimental workflow for spectrophotometric analysis.

Step 1: Determination of Wavelength of Maximum Absorbance (λmax)

Causality: To ensure maximum sensitivity and to minimize deviations from the Beer-Lambert Law, all absorbance measurements must be performed at the wavelength where the analyte absorbs light most strongly (λmax).[9] Azo dyes like **Reactive Orange 1** typically exhibit a strong absorbance peak in the visible region of the spectrum.[2]

- Prepare an intermediate concentration solution of **Reactive Orange 1** (e.g., 10 mg/L) in deionized water.
- Fill a cuvette with deionized water to serve as a blank and zero the spectrophotometer.
- Rinse the cuvette with the **Reactive Orange 1** solution, then fill it and place it in the spectrophotometer.
- Perform a wavelength scan over the visible range (e.g., 380 nm to 600 nm).
- Identify the wavelength that corresponds to the highest absorbance peak. This is the λmax for **Reactive Orange 1**. For related reactive orange dyes, this is often found between 460 nm and 500 nm.[2][10]

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Step 2: Preparation of Stock and Standard Solutions

Causality: A highly accurate stock solution is the foundation for creating reliable calibration standards. Serial dilution is a systematic method to prepare a series of standards with decreasing concentrations, which are essential for constructing a valid calibration curve.[11]

- Stock Solution (100 mg/L): Accurately weigh 10.0 mg of **Reactive Orange 1** powder using an analytical balance. Quantitatively transfer the powder to a 100 mL volumetric flask. Dissolve the dye in a small amount of deionized water and then fill the flask to the calibration mark with deionized water. Stopper and invert the flask several times to ensure homogeneity.
- Standard Solutions: Prepare a series of standard solutions from the stock solution via serial dilution, as detailed in the table below.

Table 1: Preparation of Standard Solutions

Standard ID	Stock Solution Volume (mL)	Final Volume (mL)	Final Concentration (mg/L)
S1	**1.0**	**10**	**10.0**
S2	0.8	10	8.0
S3	0.6	10	6.0
S4	0.4	10	4.0
S5	0.2	10	2.0

| S6 | 0.1 | 10 | 1.0 |

Step 3: Construction of the Calibration Curve

Causality: The calibration curve graphically represents the Beer-Lambert Law for a specific analyte under defined conditions. A strong linear correlation ($R^2 > 0.999$) is a primary indicator of a trustworthy and self-validating system.[12]

- Set the spectrophotometer to the predetermined λmax.

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- Use deionized water as a blank to zero the instrument.
- Measure the absorbance of each standard solution (S1 to S6), starting from the least concentrated.
- Rinse the cuvette with the next standard solution before filling it for measurement to prevent dilution errors.[8]
- Record the absorbance for each concentration.

Step 4: Analysis of the Unknown Sample

- If the unknown sample is expected to have a high concentration, dilute it with deionized water to ensure its absorbance falls within the linear range of the calibration curve (typically below 1.0 AU). Record the dilution factor.
- Measure the absorbance of the (diluted) unknown sample at the same λmax.

Data Analysis and Validation

Calibration Curve and Linearity

- Plot a graph of Absorbance (y-axis) versus Concentration (x-axis) for the standard solutions.
- Perform a linear regression analysis on the data points.
- Determine the equation of the line ($y = mx + b$) and the coefficient of determination (R^2). The R^2 value should be ≥ 0.999 to demonstrate good linearity.[5]

Table 2: Sample Calibration Data

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Concentration (mg/L)	Absorbance (AU)
1.0	**0.112**
2.0	0.225
4.0	0.448
6.0	0.670
8.0	0.895

| 10.0 | 1.118 |

Calculation of Unknown Concentration

Rearrange the linear equation to solve for concentration (x):

$x = (y - b) / m$

Where:

- x is the concentration of the unknown sample.
- y is the measured absorbance of the unknown sample.
- m is the slope of the calibration curve.
- b is the y-intercept of the calibration curve.

If the unknown sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration of the original sample.

Method Validation Insights

For a protocol to be trustworthy, its performance must be characterized. Key validation parameters include:

- Linearity: Assessed by the R^2 of the calibration curve.

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- Accuracy: Determined by calculating the percent recovery of a spiked sample of known concentration. Recoveries between 98-102% are typically considered excellent.[5][13]
- Precision: Measured as the relative standard deviation (RSD) of multiple measurements of the same sample. An RSD of <2% indicates high precision.[5]
- Limit of Detection (LOD) and Quantification (LOQ): These parameters define the lowest concentration that can be reliably detected and quantified, respectively. They are statistically determined from the standard deviation of the blank or the y-intercept of the calibration curve.[13]

Conclusion

This application note details a robust and validated UV-Visible spectrophotometric method for the quantification of **Reactive Orange 1**. By adhering to the principles of the Beer-Lambert Law and following the outlined protocol for calibration and measurement, researchers can achieve accurate and reproducible results. The inherent simplicity and speed of this method make it an invaluable tool for quality control, environmental monitoring, and various research applications involving this important textile dye.

References

- World Dye Variety. (2012, May 9). **Reactive Orange 1**. Retrieved from [Link]
- Morton, J., & Reed, R. A. (1993). Development and validation of a spectrophotometric dye immersion test method used to measure container-closure integrity of an oil-based product. PDA journal of pharmaceutical science and technology, 47(3), 136–141.
- The Organic Chemistry Tutor. (2020, July 1). Determination of concentration of food dye in sports drink using Beer Lambert Law. YouTube. Retrieved from [Link]
- North American Network of Science Labs Online. (2014, October 8). Beer-Lambert Law -- Food Dye Concentration in Sports Drinks NANSLO Lab Activity. CHEO. Retrieved from [Link]
- Edinburgh Instruments. (n.d.). Beer-Lambert Law | Transmittance & Absorbance. Retrieved from [Link]
- Chemistry LibreTexts. (2023, January 29). The Beer-Lambert Law. Retrieved from [Link]

© 2025 BenchChem. All rights reserved.

- Bellevue College. (n.d.). Beer's Law: Determining the Concentration of a Solution. Retrieved from [Link]
- Üstün Özgür, M., & Delmidan, M. (2019). Development and Validation of an Effective Spectrophotometric Method for Simultaneous Determination of Synthetic Colorants After Cloud Point Extraction and Comparision with New Green HPLC Method.
- ChemBK. (2024, April 10). **Reactive Orange 1**. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 156592287, **Reactive Orange 1**6. Retrieved from [Link]
- ResearchGate. (n.d.). a UV absorption spectrum. b FT-IR spectrum of the Reactive Orange (RO 16) dye standard and the synthesized GGC dye. [Image]. Retrieved from [Link]
- ResearchGate. (n.d.). (a) Simple UV/visible absorption spectra of pure **reactive orange 1**22.... [Image]. Retrieved from [Link]
- ChemTube3D. (n.d.). Disperse Orange 1. Retrieved from [Link]
- Semantic Scholar. (n.d.). Development and Validation of an Effective Spectrophotometric Method for Simultaneous Determination of Synthetic Colorants After Cloud Point Extraction and Comparision with New Green HPLC Method. Retrieved from [Link]
- Google Patents. (n.d.). CN102898868A - Reactive orange dye and preparation method thereof.
- Parveen, S., Rana, S., & Dahiya, S. (2012). Spectrophotometric Analysis of Some Reactive Azo Dyes Used in Texile Industuries. Paripex - Indian Journal Of Research, 3(4), 1-2.
- MDPI. (2020). An Accessible Method for the Quantitative Determination of Succinimide Additives in Diesel Fuel. Fuels, 1(1), 4-15.
- ResearchGate. (n.d.). (a) UV-vis absorption spectra of dye solution containing 100 mM Orange.... [Image]. Retrieved from [Link]
- Musgrave, R. (2020, March 19). Spectrophotometric Determination of a Food Dye. YouTube. Retrieved from [Link]
- Megha International. (n.d.). **Reactive Orange 1**. Retrieved from [Link]

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- Spectrophotometric Analysis of Mixtures: Simultaneous Determination of Two Dyes in Solution. (2012, September 27). Retrieved from [Link]
- Majeed, A., Asma, R. N., Firdos, N., Nasim, F. H., & Athar, M. (1997). Spectrophotometric Determination of Micro Concentration of Strontium with Xylenol Orange. Journal of the Chemical Society of Pakistan, 19(3), 224-227.
- Patsnap. (n.d.). Preparation method of orange reactive dye. Eureka. Retrieved from [Link]
- Al-Degs, Y. S., El-Barghouthi, M. I., & Issa, A. A. (2008). Simple Spectrophotometric Determination of Reactive Dyes after Preconcentration using Activated Carbon. Jordan Journal of Chemistry, 3(1), 89-100.

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Sources

- 1. Reactive Orange 1 - Affordable Price for High-Quality Textile Dye [meghadyes.com]
- 2. worldwidejournals.com [worldwidejournals.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. Page loading... [wap.guidechem.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. edinst.com [edinst.com]
- 8. bellevuecollege.edu [bellevuecollege.edu]
- 9. CHEO [licensed for non-commercial use only] / Beer-Lambert Law -- Food Dye Concentration in Sports Drinks NANSLO Lab Activity [cheo.pbworks.com]
- 10. researchgate.net [researchgate.net]
- 11. youtube.com [youtube.com]
- 12. Development and validation of a spectrophotometric dye immersion test method used to measure container-closure integrity of an oil-based product - PubMed

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[pubmed.ncbi.nlm.nih.gov]

- 13. researchgate.net [researchgate.net]
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